

Personal protective equipment for handling 1-Methyl-1H-imidazole-5-carbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-1H-imidazole-5-carbonitrile

Cat. No.: B1306210

[Get Quote](#)

Essential Safety Guide for Handling 1-Methyl-1H-imidazole-5-carbonitrile

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **1-Methyl-1H-imidazole-5-carbonitrile**. Adherence to these procedures is essential for ensuring personal safety and proper chemical management.

Chemical Identifier:

- Name: **1-Methyl-1H-imidazole-5-carbonitrile**
- CAS No.: 66121-66-2
- Molecular Formula: C₅H₅N₃[\[1\]](#)

Hazard Summary: This substance is classified as having acute toxicity if swallowed, in contact with skin, or if inhaled.[\[1\]](#) It is crucial to wear appropriate personal protective equipment (PPE) and follow handling protocols to minimize exposure.

Personal Protective Equipment (PPE)

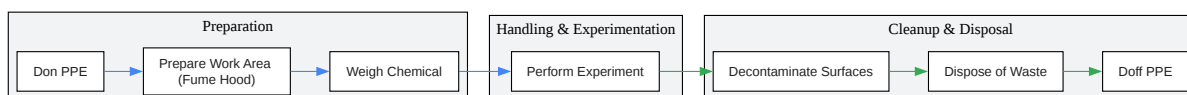
Proper selection and use of PPE are the primary defense against chemical exposure. The following table summarizes the recommended PPE for handling **1-Methyl-1H-imidazole-5-**

carbonitrile.[1]

PPE Category	Specification	Purpose
Eye Protection	Safety glasses with side-shields conforming to EN166 or OSHA's 29 CFR 1910.133.[2]	Protects eyes from splashes and dust.
Hand Protection	Wear appropriate protective gloves.[1] Nitrile gloves are recommended for their chemical and puncture resistance.[3][4][5]	Prevents skin contact and absorption.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1][2] A lab coat is the minimum requirement.	Protects skin from accidental spills and contamination.
Respiratory Protection	For small-scale laboratory use, a particle-filtering half mask (EN149:2001) is recommended.[1] For larger scale or emergency use, a particulates filter conforming to EN 143 is advised.[1]	Prevents inhalation of harmful dusts and mists.[1]

Procedural Workflow for Safe Handling

The following diagram outlines the step-by-step process for safely handling **1-Methyl-1H-imidazole-5-carbonitrile** from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **1-Methyl-1H-imidazole-5-carbonitrile**.

First Aid Measures

In the event of exposure, immediate action is critical. The following table provides first aid guidance.^[1]

Exposure Route	First Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. ^[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. ^[1]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur. ^[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. ^[1]

Self-Protection of the First Aider: Ensure that medical personnel are aware of the material(s) involved and take precautions to protect themselves.^[1]

Operational Plans

Handling and Storage

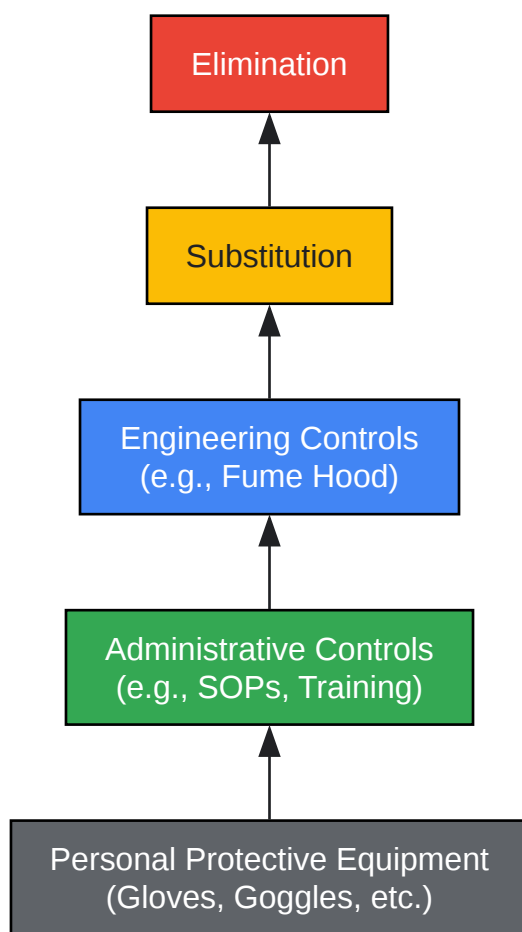
- Handling: Wear all required personal protective equipment. Avoid contact with skin, eyes, and clothing. Do not breathe dust. Use only in a well-ventilated area, preferably a chemical fume hood.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)

Spill and Disposal Plan

- Spills: For small spills, use appropriate tools to clean up the material, place it in a suitable container for disposal, and decontaminate the area.[\[6\]](#) Avoid generating dust.[\[6\]](#)
- Disposal: Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[\[7\]](#) Dispose of contents/container to an approved waste disposal plant.[\[8\]](#)

Hierarchy of Hazard Controls

The most effective way to manage chemical hazards is to follow the hierarchy of controls. The diagram below illustrates this principle, from most to least effective.



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls for chemical safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. fishersci.com [fishersci.com]
- 3. glovesnstuff.com [glovesnstuff.com]

- 4. Nitrile Gloves: Advancing PPE and Industrial Hand Safety | Industrial Solutions MEF [industrialsolution.ae]
- 5. Nitrile Gloves: Reliable Protection Against Chemicals and Pathogens - PPS Gloves [ppsgloves.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Methyl-1H-imidazole-5-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1306210#personal-protective-equipment-for-handling-1-methyl-1h-imidazole-5-carbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com